

2-Amino-N,N-Dimethylpentanamide: Technical Monograph & Synthetic Guide

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Compound of Interest

Compound Name: *2-amino-N,N-dimethylPentanamide*

Cat. No.: *B13432199*

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Executive Summary

2-amino-N,N-dimethylpentanamide (also known as N,N-Dimethylnorvalinamide) is a non-canonical amino acid derivative characterized by a five-carbon aliphatic backbone (norvaline) and a tertiary amide terminus. Unlike standard primary amides, the N,N-dimethyl substitution confers unique physicochemical properties, including increased lipophilicity, enhanced solubility in organic solvents, and significant resistance to enzymatic hydrolysis by amidases.

In medicinal chemistry, this motif serves as a critical C-terminal capping group. By replacing the native carboxyl or primary amide terminus of a peptide with the N,N-dimethyl amide, researchers can dramatically extend the plasma half-life of peptide therapeutics while maintaining the hydrogen-bond accepting capability required for receptor binding.

Chemical Profile & Properties[1][2][3][4][5]

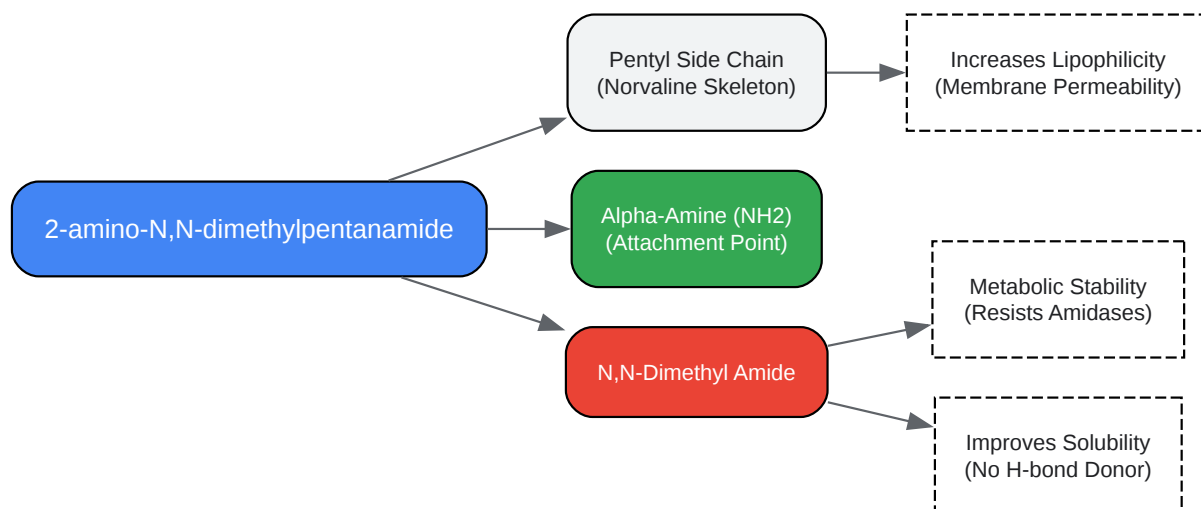
The molecule represents a structural hybrid between the lipophilic amino acid Norvaline and the solubilizing Dimethylamine moiety.

Physicochemical Data[1]

Property	Value / Description	Note
IUPAC Name	2-amino-N,N-dimethylpentanamide	
Molecular Formula		
Molecular Weight	144.22 g/mol	Small Fragment (<150 Da)
Physical State	Light yellow oil (Free base) / White solid (HCl)	Hygroscopic as salt
Solubility	High in MeOH, DCM, DMSO; Moderate in Water	
LogP (Predicted)	~0.8 - 1.1	Lipophilic enough for CNS penetration
pKa (Amine)	~8.5 - 9.0	Typical for -amino amides
Chirality	Available as (S), (R), or Racemic	(S)-enantiomer is Norvaline analog

Structural Logic Diagram (SAR)

The following diagram illustrates the functional roles of each structural component within a drug design context.



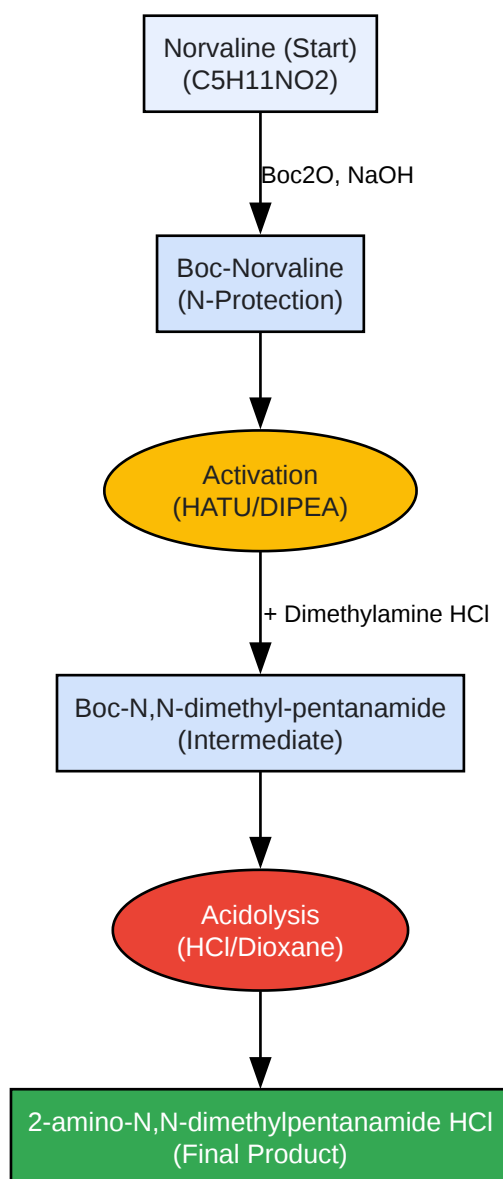
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Figure 1: Structure-Activity Relationship (SAR) breakdown of the **2-amino-N,N-dimethylpentanamide** scaffold.

Synthetic Methodology

The synthesis of **2-amino-N,N-dimethylpentanamide** is best achieved through a Boc-protection strategy starting from Norvaline. This route avoids racemization and allows for the isolation of high-purity intermediates.[1]

Reaction Scheme



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Figure 2: Step-wise synthetic pathway from Norvaline to the target hydrochloride salt.

Detailed Protocol

Step 1: N-Boc Protection

- Dissolve Norvaline (1.0 eq) in 1N NaOH/Dioxane (1:1 v/v).
- Cool to 0°C and add Di-tert-butyl dicarbonate (

, 1.1 eq) dropwise.

- Stir at RT for 12 hours. Acidify with KHSO₄ to pH 2-3.
- Extract with EtOAc, wash with brine, dry over

, and concentrate to yield Boc-Norvaline.

Step 2: Amidation (The Critical Step) Rationale: Direct reaction of esters with dimethylamine is slow. Using a coupling reagent (HATU or EDC) ensures rapid conversion without racemization.

- Dissolve Boc-Norvaline (1.0 eq) in dry DMF.
- Add HATU (1.1 eq) and DIPEA (3.0 eq). Stir for 10 min to activate the carboxylate.
- Add Dimethylamine hydrochloride (1.2 eq).
- Stir at RT for 4-6 hours. Monitor by TLC (formation of a less polar spot).
- Workup: Dilute with EtOAc, wash sequentially with 1N HCl, sat.

, and brine.^[1]

- Concentrate to obtain the Boc-protected amide as a colorless oil.

Step 3: Deprotection

- Dissolve the intermediate in 4M HCl in Dioxane (5-10 mL/g).
- Stir at RT for 1-2 hours until gas evolution (, Isobutylene) ceases.
- Concentrate in vacuo. Triturate the residue with diethyl ether to precipitate the product.
- Filter and dry to yield **2-amino-N,N-dimethylpentanamide** hydrochloride as a white hygroscopic solid.

Analytical Characterization

Verification of the structure is performed using Proton NMR (

-NMR).[2] The following data corresponds to the free base in

.

Expected

-NMR (400 MHz,

):

Chemical Shift ()	Multiplicity	Integration	Assignment	Interpretation
5.19	Broad Singlet	2H		Primary amine protons (exchangeable).
4.40	Triplet ()	1H	-CH	Characteristic methine proton adjacent to amine and carbonyl.
3.08	Singlet	3H		Amide methyl group A (distinct due to restricted rotation).
2.98	Singlet	3H		Amide methyl group B.
1.60 - 1.35	Multiplet	4H		Norvaline side chain methylenes.
0.95	Triplet	3H		Terminal methyl of the pentyl chain.

Note: The appearance of two distinct singlets for the N-methyl groups (3.08 and 2.98 ppm) confirms the formation of the tertiary amide bond, which exhibits restricted rotation on the NMR timescale.

Applications in Drug Discovery[8]

Peptidomimetic "Capping"

In peptide therapeutics, the C-terminus is a primary site of degradation by carboxypeptidases.

- Mechanism: Converting the C-terminal carboxylate to an N,N-dimethylamide creates steric bulk that prevents the enzyme from docking and hydrolyzing the bond.
- Advantage: Unlike a simple primary amide (), the dimethyl variant is more lipophilic, improving blood-brain barrier (BBB) permeability.

Fragment-Based Drug Discovery (FBDD)

This molecule serves as an ideal "fragment" for screening against GPCRs and enzymes.

- Ligand Efficiency: It possesses a low molecular weight (144 Da) but high specific binding potential via the amine (cationic interaction) and the amide oxygen (H-bond acceptor).
- Vector: The pentyl chain provides a hydrophobic vector to explore "greasy" pockets in binding sites (e.g., hydrophobic S1 pockets in proteases).

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